Introduction: The Imperative of Structural Verification in Organic Chemistry

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Compound of Interest

Compound Name:	*4-Methylcyclohexanol*
CAS No.:	*7731-28-4*
Cat. No.:	*B3429781*

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In the realm of synthetic chemistry and materials science, the unambiguous confirmation of a molecule's structure is paramount. The isomeric purity of a compound can drastically alter its chemical reactivity, biological activity, and physical properties. 4-Methylcyclohexene, a common cyclic alkene, serves as an excellent case study for demonstrating the power of modern spectroscopic techniques in distinguishing it from its structural isomers, such as 1-methylcyclohexene and 3-methylcyclohexene. Misidentification of these isomers could lead to unpredictable reaction outcomes or the formation of unintended byproducts.

This guide provides a comprehensive framework for the structural verification of 4-methylcyclohexene, leveraging a multi-technique spectroscopic approach. We will delve into the nuanced interpretation of Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) data. By comparing the expected spectral features of 4-methylcyclohexene with its common isomers, this document offers a robust methodology for researchers, scientists, and drug development professionals to ensure the structural integrity of their compounds.

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The Spectroscopic Fingerprint of 4-Methylcyclohexene

The unique arrangement of atoms in 4-methylcyclohexene gives rise to a distinct set of signals across various spectroscopic platforms. Understanding these expected patterns is the first step in its positive identification.

^{1}H NMR Spectroscopy: A Proton's Perspective

Proton NMR (^{1}H NMR) is arguably the most powerful tool for elucidating the structure of organic molecules in solution. The spectrum of 4-methylcyclohexene is characterized by a unique set of signals, each defined by its chemical shift (δ), integration, and multiplicity.

- Vinylic Protons (H-1, H-2): These are the protons directly attached to the double bond. Due to the molecule's symmetry, they are chemically equivalent and appear as a single signal. This signal is typically found in the downfield region (δ ≈ 5.6-5.8 ppm) and appears as a multiplet due to coupling with the adjacent allylic protons.

- Allylic Protons (H-3, H-6): The four protons on the carbons adjacent to the double bond are also chemically equivalent by symmetry. Their signal appears around δ ≈ 2.0-2.2 ppm. The multiplicity of this signal is complex due to coupling with both the vinylic protons and the proton at the C-4 position.

- Methine Proton (H-4): The single proton on the carbon bearing the methyl group is expected to appear as a multiplet around δ ≈ 1.7-1.9 ppm. Its chemical shift is influenced by its position adjacent to the allylic system.

- Methyl Protons (CH_3): The three equivalent protons of the methyl group give rise to a characteristic doublet in the upfield region (δ ≈ 0.9-1.0 ppm) due to coupling with the single methine proton (H-4).

^{13}C NMR Spectroscopy: The Carbon Backbone

Carbon NMR (^{13}C NMR) provides complementary information by revealing the number of unique carbon environments in the molecule. For the symmetric 4-methylcyclohexene, we expect to see five distinct signals:

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- Vinylic Carbons (C-1, C-2): A single signal in the δ ≈ 127-130 ppm range represents the two equivalent alkene carbons.
- Allylic Carbons (C-3, C-6): One signal around δ ≈ 30-35 ppm corresponds to the two equivalent carbons adjacent to the double bond.
- Methine Carbon (C-4): The carbon atom bonded to the methyl group will appear as a distinct signal around δ ≈ 30-35 ppm.
- Methylene Carbon (C-5): The remaining methylene carbon will have a signal in the aliphatic region, typically around δ ≈ 25-30 ppm.
- Methyl Carbon (CH_3): The methyl carbon will produce a signal in the upfield region, approximately at δ ≈ 20-25 ppm.

Infrared (IR) Spectroscopy: Probing Functional Groups

IR spectroscopy is invaluable for identifying the functional groups present in a molecule. For 4-methylcyclohexene, the key diagnostic peaks are:

- =C-H Stretch: A sharp peak appearing just above 3000 cm^{-1} (typically ~3020-3050 cm^{-1}) is characteristic of the C-H bonds of the alkene.
- C=C Stretch: A medium-intensity peak in the range of 1640-1680 cm^{-1} signifies the presence of the carbon-carbon double bond.
- C-H Stretch (Aliphatic): Strong, sharp peaks appearing just below 3000 cm^{-1} (typically ~2850-2960 cm^{-1}) correspond to the C-H bonds of the saturated portion of the ring and the methyl group.

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of the compound and offers clues about its structure through fragmentation patterns.

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- Molecular Ion Peak (M^+): For 4-methylcyclohexene (C_7H_{12}), the molecular ion peak will be observed at a mass-to-charge ratio (m/z) of 96.

- Key Fragmentation: A prominent fragmentation pathway for cyclohexene derivatives is the retro-Diels-Alder reaction. For 4-methylcyclohexene, this would result in the loss of ethylene (28 Da) or propene (42 Da), leading to significant peaks at m/z 68 or m/z 54, respectively. The base peak is often observed at m/z 81, corresponding to the loss of a methyl group.

Comparative Analysis: Distinguishing 4-Methylcyclohexene from its Isomers

The true power of spectroscopy is revealed when comparing the data of 4-methylcyclohexene with its isomers, 1-methylcyclohexene and 3-methylcyclohexene. The subtle differences in their structures lead to significant and predictable variations in their spectra.

Table 1: Comparative Spectroscopic Data of Methylcyclohexene Isomers

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Spectroscopic Feature	4-Methylcyclohexene	1-Methylcyclohexene	3-Methylcyclohexene
^{1}H NMR			
Vinylic Protons	~5.7 ppm (2H, m)	~5.4 ppm (1H, m)	~5.6 ppm (2H, m)
Methyl Protons	~0.95 ppm (3H, d)	~1.6 ppm (3H, s)	~1.0 ppm (3H, d)
^{13}C NMR			
Vinylic Carbons	~127 ppm (2C)	~134 ppm (1C), ~121 ppm (1C)	~131 ppm (1C), ~126 ppm (1C)
No. of Signals	5	7	7
IR Spectroscopy			
C=C Stretch (cm^{-1})	~1650-1660	~1670-1680	~1650-1660
=C-H Stretch (cm^{-1})	Present (~3020)	Present (~3020)	Present (~3020)
Mass Spectrometry			
Molecular Ion (m/z)	96	96	96
Base Peak (m/z)	81	81	81
Key Fragments (m/z)	68, 54	68, 53	68, 54

Key Distinguishing Features:

- ^{1}H NMR Spectroscopy: This is the most definitive technique.
    - 4-Methylcyclohexene: Exhibits a characteristic doublet for the methyl group due to coupling with the adjacent methine proton.[1][2] The two vinylic protons are equivalent, giving a single signal.
    - 1-Methylcyclohexene: The methyl group is attached to the double bond, so its signal is a singlet and is shifted further downfield compared to the other isomers.[1][3][4] There is only one vinylic proton.

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- 3-Methylcyclohexene: The methyl group is on an allylic carbon, resulting in a doublet. However, the two vinylic protons are inequivalent, leading to two distinct signals in the alkene region.[1]

- ^{13}C NMR Spectroscopy: The number of signals is a key differentiator.
  - 4-Methylcyclohexene: Due to its C_2 symmetry, it only shows five signals.[5][6]
  - 1-Methylcyclohexene & 3-Methylcyclohexene: Lacking this symmetry, both isomers display seven distinct carbon signals.[7] The chemical shifts of the vinylic carbons also differ significantly among the three isomers.

- IR Spectroscopy: While less definitive on its own, IR can provide supporting evidence. All three isomers will show the characteristic alkene C=C and =C-H stretches.[8][9][10][11][12] However, the exact position of the C=C stretch can vary slightly with the substitution pattern of the double bond.

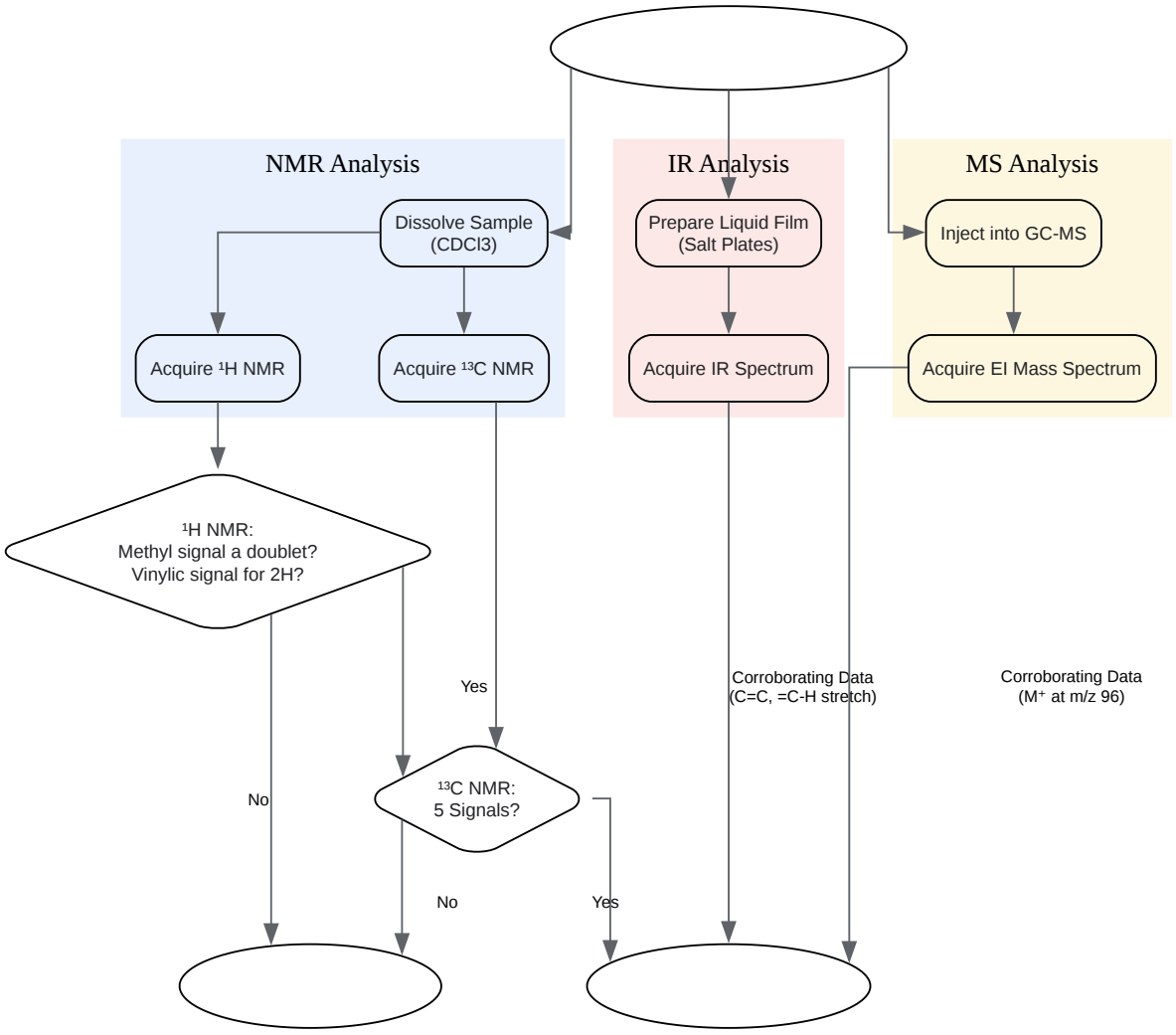
- Mass Spectrometry: All three isomers have the same molecular weight (96.17 g/mol) and will show a molecular ion peak at m/z 96.[6][13][14][15] They also tend to have a base peak at m/z 81, corresponding to the loss of a methyl group.[6] While fragmentation patterns will have subtle differences, distinguishing the isomers by mass spectrometry alone is challenging without high-resolution analysis and comparison to known standards.[16][17]

Experimental Workflow and Protocols

A systematic approach is crucial for the accurate acquisition and interpretation of spectroscopic data. The following protocols outline the standard procedures for analyzing a liquid sample of suspected 4-methylcyclohexene.

Diagram: Isomer Differentiation Workflow

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Caption: Logical workflow for distinguishing 4-methylcyclohexene from its isomers.

Protocol 1: NMR Sample Preparation and Acquisition

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- Sample Preparation: Dissolve 5-10 mg of the methylcyclohexene sample in approximately 0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- Transfer: Transfer the solution to a 5 mm NMR tube.
- ^1H NMR Acquisition:
  - Insert the sample into a 400 MHz (or higher) NMR spectrometer.
  - Lock the spectrometer onto the deuterium signal of the $CDCl_3$.
  - Shim the magnetic field to achieve optimal homogeneity.
  - Acquire the ^1H spectrum using a standard pulse sequence (e.g., zg30). Typically, 16-32 scans are sufficient.
  - Process the data (Fourier transform, phase correction, and baseline correction) and integrate the signals. Reference the spectrum to the TMS peak at 0 ppm.
- ^{13}C NMR Acquisition:
  - Using the same sample, switch the spectrometer to the ^{13}C nucleus frequency.
  - Acquire a proton-decoupled ^{13}C spectrum. A larger number of scans (e.g., 1024 or more) will be necessary due to the lower natural abundance of ^{13}C.
  - Process the data and reference the spectrum to the $CDCl_3$ triplet at 77.16 ppm.

Protocol 2: IR Spectroscopy

- Sample Preparation: Place one drop of the neat liquid sample onto a clean sodium chloride (NaCl) or potassium bromide (KBr) salt plate.
- Assembly: Place a second salt plate on top of the first to create a thin liquid film.
- Acquisition: Mount the plates in the sample holder of an FTIR spectrometer.

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- Analysis: Record the spectrum, typically from 4000 cm^{-1} to 400 cm^{-1}. Identify the key stretching frequencies for C=C and =C-H bonds.

Protocol 3: Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Dilute the sample (e.g., 1 µL in 1 mL) in a volatile solvent such as dichloromethane or hexane.
- Injection: Inject 1 µL of the diluted sample into the GC-MS instrument equipped with a suitable capillary column (e.g., DB-5ms).
- GC Separation: Use a temperature program to separate the components of the sample. A typical program might start at 50°C and ramp to 250°C at 10°C/min.
- MS Analysis: As the compound elutes from the GC column, it enters the mass spectrometer, which is typically operated in electron ionization (EI) mode at 70 eV.
- Data Interpretation: Analyze the resulting mass spectrum for the molecular ion peak and characteristic fragment ions.

Conclusion

The structural elucidation of 4-methylcyclohexene is a clear demonstration of the synergistic power of modern spectroscopic methods. While mass spectrometry and IR spectroscopy provide crucial pieces of the puzzle—confirming molecular weight and the presence of the alkene functional group—NMR spectroscopy offers the definitive evidence required to distinguish it from its isomers. The unique symmetry of 4-methylcyclohexene results in a simplified ^{13}C NMR spectrum with only five signals, and its ^{1}H NMR spectrum displays a characteristic doublet for the methyl group. This combination of spectral features provides an unambiguous fingerprint, underscoring the importance of a multi-technique approach for rigorous structural verification in scientific research and development.

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